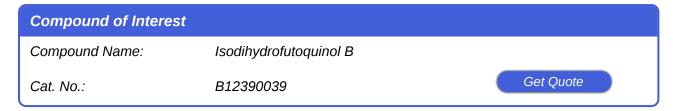


Procuring and Utilizing Isodihydrofutoquinol B Analytical Standards: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the procurement, handling, and application of **Isodihydrofutoquinol B** analytical standards, a critical component for accurate and reproducible research in areas such as natural product chemistry, pharmacology, and drug development. **Isodihydrofutoquinol B**, a lignan isolated from plants of the Piper genus, has garnered research interest for its potential neuroprotective effects.[1][2][3] The availability of a high-purity analytical standard is essential for the quantitative analysis and quality control of this compound in various experimental settings.

Sourcing and Procurement of Isodihydrofutoquinol B

The primary step in utilizing **Isodihydrofutoquinol B** for research is sourcing a reliable analytical standard. Several specialized chemical suppliers offer this compound. When selecting a vendor, it is crucial to consider factors such as purity, availability of a Certificate of Analysis (CoA), and the supplier's reputation.

Table 1: Key Information for Isodihydrofutoquinol B Analytical Standard



Parameter	Value	Source
CAS Number	62499-71-2	[1][3][4][5][6]
Molecular Formula	C21H24O5	[1][3][4][6]
Molecular Weight	356.41 g/mol	[1][4][6]
Typical Purity	≥95% to ≥98%	[4][6]
Physical Description	Oil	[6]
Initial Source	Piper kadsura, Piper schmidtii, Piper wightii	[1][3][6]

Table 2: Potential Suppliers of Isodihydrofutoquinol B Analytical Standard

Supplier	Catalog Number	Purity	Available Sizes
MedchemExpress	HY-N6400	Not specified	50 mg, 100 mg, 250 mg
Crysdot LLC	CD32000783	95+%	5mg
TargetMol	TN4282	Not specified	Inquire for sizes
ChemFaces	CFN96400	>=98%	Inquire for sizes

Note: Availability and specifications are subject to change. It is recommended to contact the suppliers directly for the most current information.

Experimental Protocols Protocol for Requesting a Certificate of Analysis (CoA)

A Certificate of Analysis is a critical document that provides batch-specific data on the identity, purity, and quality of the analytical standard.

 Identify Potential Suppliers: Refer to Table 2 or conduct a fresh search for suppliers of Isodihydrofutoquinol B (CAS 62499-71-2).



- Contact Supplier: Reach out to the sales or technical support department of the chosen supplier(s).
- Request CoA: Explicitly request a copy of the Certificate of Analysis for the specific lot number of Isodihydrofutoquinol B you intend to purchase.
- Review CoA: Carefully examine the CoA for the following information:
 - Lot Number
 - Purity (typically determined by HPLC, NMR, or Mass Spectrometry)
 - Identity Confirmation (e.g., via ¹H-NMR, ¹³C-NMR, MS)
 - Date of Analysis
 - Recommended Storage Conditions
 - Expiry or Retest Date

Protocol for Handling and Storage of Isodihydrofutoquinol B

Proper handling and storage are paramount to maintaining the integrity of the analytical standard.

- Receiving: Upon receipt, visually inspect the packaging for any signs of damage.
- Storage:
 - Powder/Oil: Store the compound in a tightly sealed container at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).[6]
 - In Solvent: If dissolved, store at -80°C for up to 6 months or -20°C for up to 1 month.[6] It
 is advisable to re-verify the concentration and purity if stored for extended periods.
 - Light and Air: Protect the standard from light and moisture.



· Handling:

- Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Use calibrated balances and pipettes for accurate weighing and dispensing.

Protocol for Preparation of Stock and Working Solutions

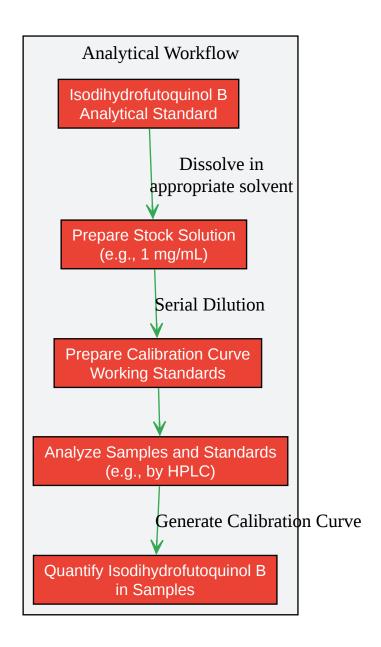
This protocol provides a general guideline for preparing solutions for analytical applications such as High-Performance Liquid Chromatography (HPLC).

- Solvent Selection: **Isodihydrofutoquinol B** is soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[6] Select a solvent that is compatible with your analytical method.
- Stock Solution Preparation (e.g., 1 mg/mL):
 - Accurately weigh a precise amount of the Isodihydrofutoquinol B standard (e.g., 5 mg).
 - Quantitatively transfer the standard to a volumetric flask of appropriate size (e.g., 5 mL).
 - Add a small amount of the chosen solvent to dissolve the standard completely.
 - Once dissolved, fill the flask to the mark with the solvent.
 - Cap the flask and invert it several times to ensure a homogenous solution.
- Working Solution Preparation:
 - Prepare a series of dilutions from the stock solution to create calibration standards of desired concentrations.
 - Use calibrated micropipettes and volumetric flasks for accurate dilutions.



Diagrams





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Isodihydrofutoquinol B Natural Product Crysdot [crysdotllc.com]
- 5. isodihydrofutoquinol a TargetMol Chemicals [targetmol.com]
- 6. Isodihydrofutoquinol B | CAS 62499-71-2 | ScreenLib [screenlib.com]
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